

Chemical and physical properties of 2,2',4,4',6'-Pentahydroxychalcone

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Compound of Interest

Compound Name: 2,2',4,4',6'-Pentahydroxychalcone

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An In-depth Technical Guide on the Core Chemical and Physical Properties of 2,2',4,4',6'-Pentahydroxychalcone

This guide provides a detailed overview of the chemical and physical properties, experimental protocols, and biological activities of **2,2',4,4',6'-Pentahydroxychalcone**. Due to the limited availability of data for this specific isomer, information on the closely related and more extensively studied 2',4',6',3,4-Pentahydroxychalcone (Eriodictyol chalcone) is also included for comparative purposes. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Pentahydroxychalcones are a class of natural and synthetic flavonoids characterized by a three-carbon α,β -unsaturated carbonyl system linking two substituted aromatic rings. The properties of these compounds can vary significantly based on the position of the hydroxyl groups.

Quantitative Data Summary

The following tables summarize the available quantitative data for **2,2',4,4',6'-Pentahydroxychalcone** and the related isomer, 2',4',6',3,4-Pentahydroxychalcone.

Table 1: Physicochemical Properties of Pentahydroxychalcones

Property	2,2',4,4',6'- Pentahydroxychalcone	2',4',6',3,4- Pentahydroxychalcone (Eriodictyol chalcone)
Molecular Formula	C ₁₅ H ₁₂ O ₆ [1]	C ₁₅ H ₁₂ O ₆ [2] [3]
Molecular Weight	288.25 g/mol [1]	288.25 g/mol [2] [3]
Boiling Point	Data not available	595.90 °C [2]
Melting Point	Not well-defined [4]	Data not available
CAS Number	Not available	73692-51-0 [2] [5]

Qualitative Properties

Solubility:

- **2,2',4,4',6'-Pentahydroxychalcone:** Soluble in sodium hydroxide solution and acetone; slightly soluble in ethyl alcohol and acetic acid; insoluble in diethyl ether, water, and benzene.[\[4\]](#)
- **2',4',6',3,4-Pentahydroxychalcone:** Soluble in organic solvents such as ethanol and dimethyl sulfoxide (DMSO); insoluble in water.[\[6\]](#)

Appearance:

- **2,2',4,4',6'-Pentahydroxychalcone:** Red powder.[\[4\]](#)
- **2',4',6',3,4-Pentahydroxychalcone:** Yellow crystalline powder.[\[6\]](#)

Experimental Protocols

The synthesis of chalcones is most commonly achieved through the Claisen-Schmidt condensation of an acetophenone with a benzaldehyde, which can be catalyzed by an acid or a base.

Synthesis of 2,2',4,4',6'-Pentahydroxychalcone

The following protocol is based on a patented synthesis method.[\[4\]](#)

Materials:

- Dry phloroacetophenone (16.8 g, 0.1 mol)
- 2,4-dihydroxy-benzaldehyde
- Acetic acid (50 cc)
- Stirrer

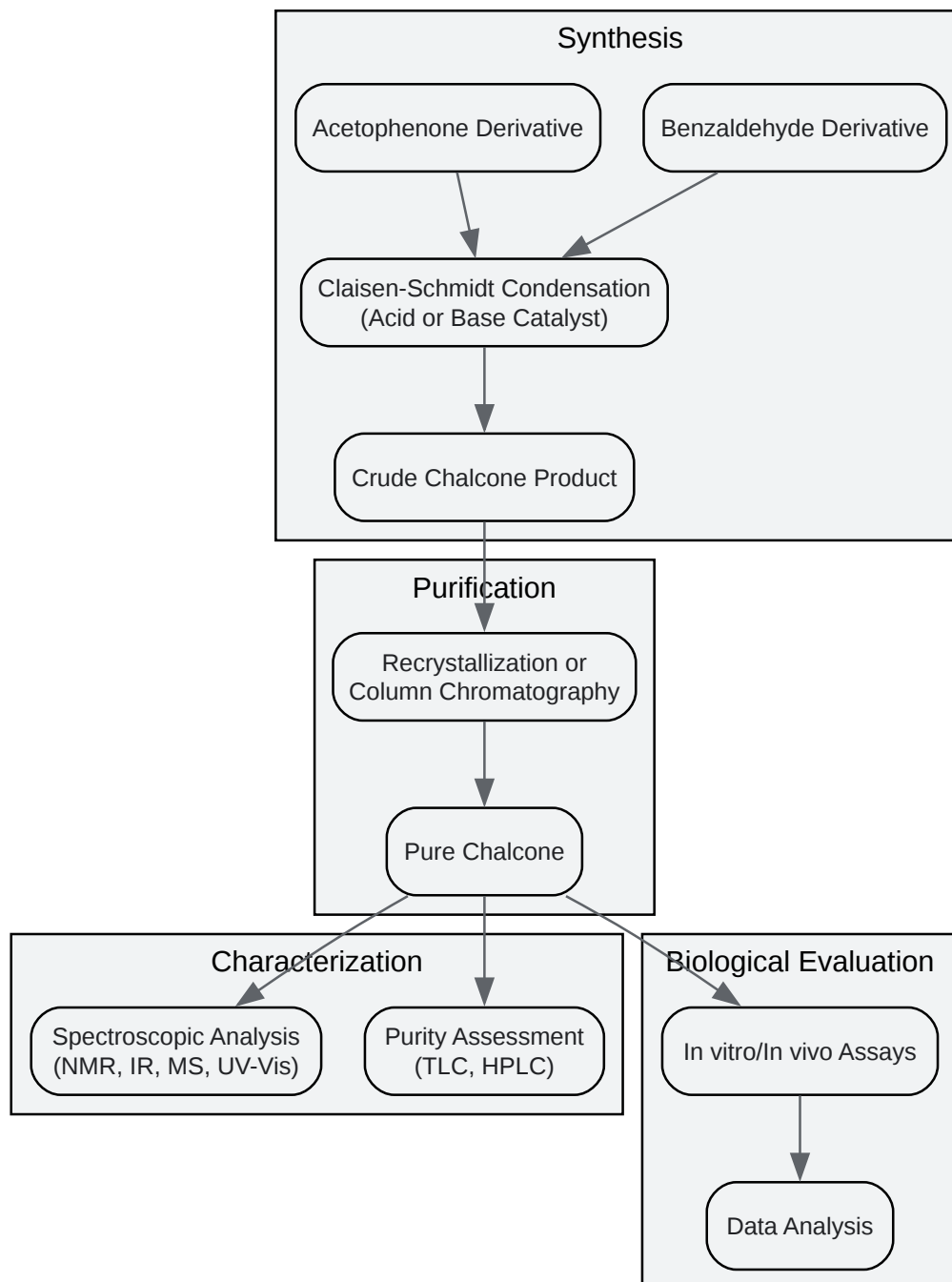
Procedure:

- Dissolve 16.8 g (0.1 mol) of dry phloroacetophenone in 50 cc of acetic acid in a flask equipped with a stirrer.
- Add the 2,4-dihydroxy-benzaldehyde to the solution.
- Stir the mixture to ensure homogeneity.
- The product is typically isolated by precipitation with water and then purified.

General Workflow for Chalcone Synthesis

The following diagram illustrates a general workflow for the synthesis and characterization of chalcones.

General Workflow for Chalcone Synthesis



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Caption: General workflow for chalcone synthesis.

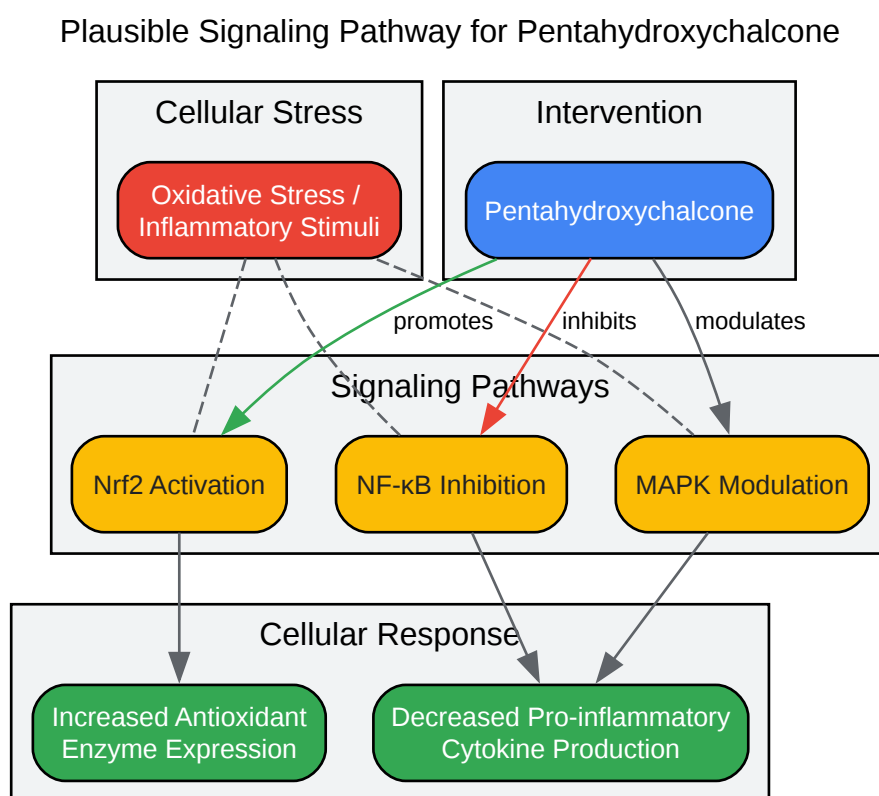
Biological Activities and Signaling Pathways

Chalcones exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[6][7][8][9][10][11][12] The biological effects of these compounds are often mediated through their interaction with various cellular signaling pathways. While specific pathways for **2,2',4,4',6'-Pentahydroxychalcone** have not been elucidated, the pathways modulated by the related flavanone, eriodictyol, provide valuable insights.

Eriodictyol has been shown to modulate pathways involved in oxidative stress and inflammation, such as the Nrf2/ARE, NF- κ B, PI3K/Akt, and MAPK signaling pathways.[13][14] It is plausible that pentahydroxychalcones interact with similar pathways.

Plausible Signaling Pathway for Pentahydroxychalcone's Anti-inflammatory and Antioxidant Effects

The following diagram illustrates a potential signaling pathway through which a pentahydroxychalcone may exert its antioxidant and anti-inflammatory effects, based on the known activities of related flavonoids.



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Caption: Plausible signaling pathway for pentahydroxychalcone.

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